

3-Bromopyridine-D4 safety data sheet (SDS) information.

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Compound of Interest

Compound Name: 3-Bromopyridine-D4

Cat. No.: B571381

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An In-depth Technical Guide on the Safety Data for **3-Bromopyridine-D4**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data available for **3-Bromopyridine-D4**. Due to the limited specific safety studies on the deuterated form, this guide also incorporates data from the well-characterized non-deuterated analog, 3-Bromopyridine, to provide a thorough understanding of the potential hazards. All data derived from the non-deuterated form is clearly indicated.

Chemical and Physical Properties

3-Bromopyridine-D4 is a deuterated isotopologue of 3-Bromopyridine. The substitution of hydrogen with deuterium atoms is primarily for use in mechanistic studies, as a tracer in Nuclear Magnetic Resonance (NMR) spectroscopy, and to potentially alter metabolic pathways in drug development.^[1]

Table 1: Identification and Physical Properties of **3-Bromopyridine-D4**

Property	Value	Source
IUPAC Name	3-bromo-2,4,5,6-tetradeuteriopyridine	[2]
Synonyms	3-BROMOPYRIDINE-D4, 3-bromopyridine-2,4,5,6-d4, m-Bromopyridine-d4	[2]
CAS Number	66148-14-9	[2][3]
Molecular Formula	C ₅ D ₄ BrN	
Molecular Weight	162.02 g/mol	
Purity	≥98%	
Isotopic Enrichment	98 atom % D	

Table 2: Physical and Chemical Properties of 3-Bromopyridine (Non-Deuterated Analog)

Property	Value	Source
Appearance	Colorless liquid	
Density	1.640 g/cm ³	
Melting Point	-27 °C	
Boiling Point	173 °C	
Flash Point	51 °C (124 °F)	

Hazard Identification and Classification

Detailed toxicological studies for **3-Bromopyridine-D4** are not readily available. Therefore, the hazard classification is based on the data for 3-Bromopyridine. The primary difference between the two compounds is the isotopic substitution, which is not expected to significantly alter the fundamental chemical hazards.

Table 3: GHS Hazard Classification for 3-Bromopyridine

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Pictograms:

GHS02 (Flammable), GHS07 (Exclamation Mark)

Signal Word: Warning

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and risk. The following procedures are based on the known hazards of 3-Bromopyridine.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.

- Respiratory Protection: If working outside a fume hood or if vapors are generated, use a NIOSH/MSHA approved respirator with an appropriate cartridge for organic vapors.

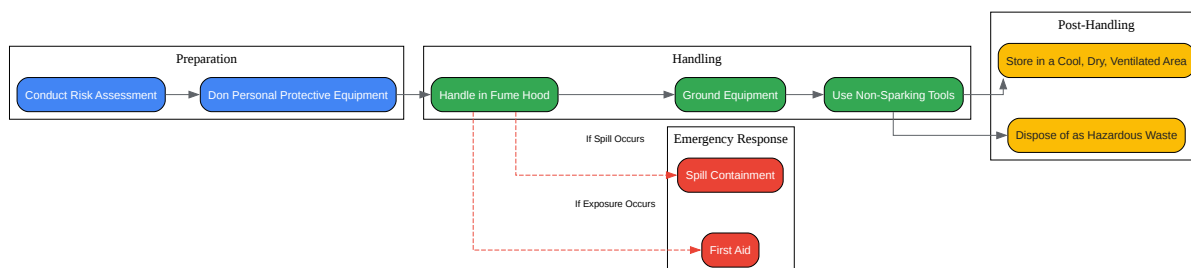
Handling Procedures:

- Avoid breathing vapors or mist.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.
- Do not eat, drink, or smoke in the work area.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.
- Store in a flammables-designated area.
- Some suppliers recommend storage at 2-8°C or -20°C for long-term stability.

The logical workflow for the safe handling of **3-Bromopyridine-D4** is illustrated in the diagram below.



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Safe Handling Workflow for **3-Bromopyridine-D4**.

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Table 4: First Aid Procedures for 3-Bromopyridine Exposure

Exposure Route	Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.	
Skin Contact	Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.	

Experimental Protocols

Specific toxicological or safety-related experimental protocols for **3-Bromopyridine-D4** are not available in the public domain. However, general protocols for handling deuterated compounds in research settings and for working with pyridine compounds are relevant.

General Protocol for Handling Deuterated Compounds for NMR Analysis

Deuterated compounds like **3-Bromopyridine-D4** are often used in NMR spectroscopy.

- Sample Preparation:
 - For a solid sample, accurately weigh the desired amount and dissolve it in the appropriate deuterated solvent.
 - For a liquid sample, add 1-2 drops directly into an NMR tube and dilute with the deuterated solvent.
 - Cap the NMR tube securely and mix thoroughly.
- Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - The instrument uses the deuterium signal from the solvent to stabilize the magnetic field (deuterium lock).
 - Acquire the NMR spectrum.
- Post-Analysis:
 - Properly dispose of the NMR tube contents as hazardous chemical waste.

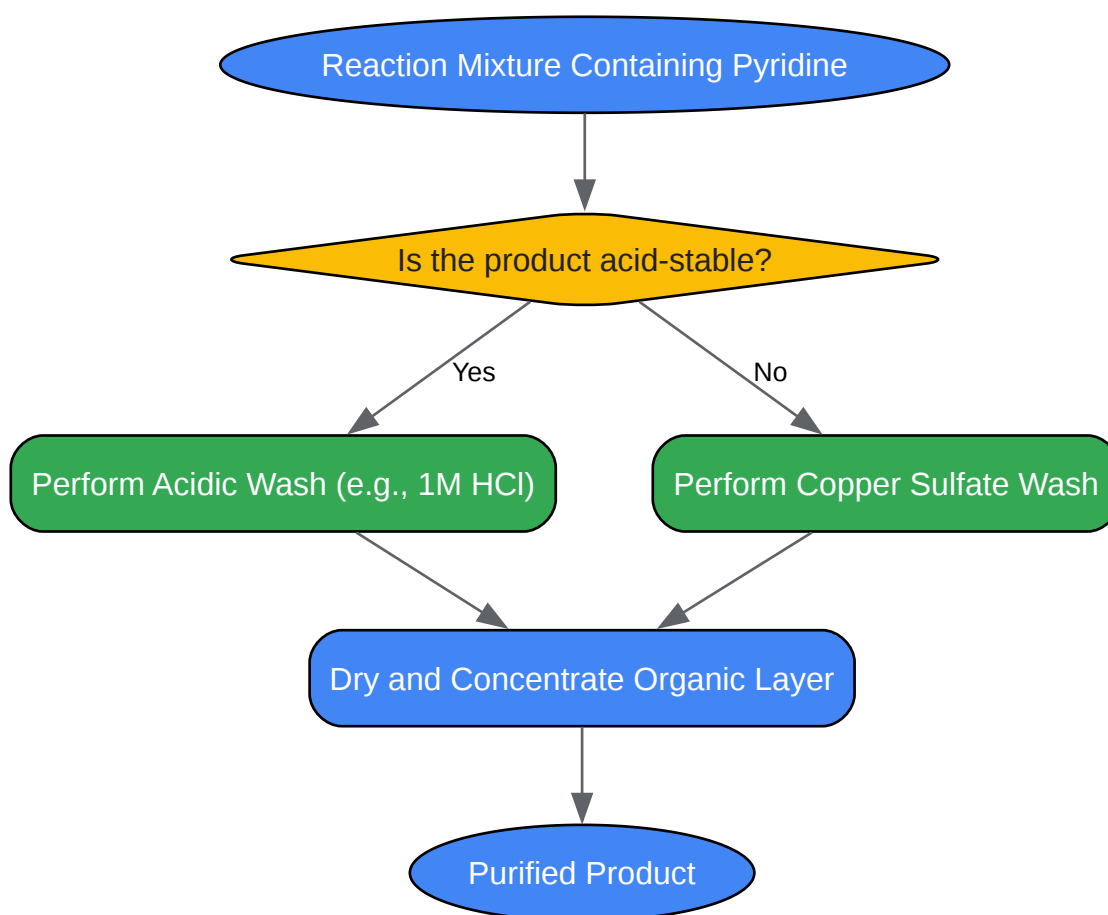
General Work-up Protocol for Reactions Involving Pyridine Compounds

Pyridine and its derivatives can often be challenging to remove from reaction mixtures.

- Acidic Wash:
 - Dilute the reaction mixture with an organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with a dilute aqueous acid (e.g., 1M HCl). The acid protonates the pyridine, forming a water-soluble salt that partitions into the aqueous layer.
 - Separate the layers and wash the organic layer with water and then brine.

- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4), filter, and concentrate.
- Copper Sulfate Wash (for acid-sensitive compounds):
 - Wash the organic layer with an aqueous solution of copper(II) sulfate. Pyridine forms a water-soluble complex with copper ions. A color change to deep blue indicates the removal of pyridine.

The workflow for removing pyridine from a reaction mixture is depicted below.



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Workflow for Pyridine Removal from Reaction Mixtures.

Toxicological Information

No specific toxicological studies on **3-Bromopyridine-D4** were identified. The information below is for 3-Bromopyridine.

- Acute Effects: Harmful if swallowed. Causes skin, eye, and respiratory tract irritation.
- Chronic Effects: The chronic health effects have not been thoroughly investigated.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, sparks, and incompatible materials.
- Incompatible Materials: Strong oxidizing agents, strong acids.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, nitrogen oxides, and hydrogen bromide gas.

Disclaimer

This document is intended for informational purposes only and is based on currently available data. It is not a substitute for a formal Safety Data Sheet (SDS). Users should always consult the SDS provided by the manufacturer before handling this chemical and conduct their own risk assessment.

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